

Enzalutamide vs Enzalutamide-d6 physical properties

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Compound of Interest

Compound Name: Enzalutamide-d6

Cat. No.: B12412662

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An In-depth Technical Guide to the Physical Properties of Enzalutamide vs. **Enzalutamide-d6**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed comparison of the core physical properties of Enzalutamide and its deuterated analog, **Enzalutamide-d6**. The information is curated for professionals in research and development, offering quantitative data, detailed experimental protocols, and visualizations of relevant biological pathways and experimental workflows.

Introduction

Enzalutamide is a potent second-generation non-steroidal anti-androgen (NSAA) that targets the androgen receptor (AR) signaling pathway. It is a critical therapeutic agent in the treatment of metastatic castration-resistant prostate cancer (mCRPC). **Enzalutamide-d6** is a deuterated version of Enzalutamide, where six hydrogen atoms on the two methyl groups of the imidazolidine ring have been replaced with deuterium. This isotopic substitution is primarily utilized in pharmacokinetic studies as an internal standard for mass spectrometry-based quantification of Enzalutamide due to its nearly identical chemical properties but distinct mass. Understanding the physical properties of both compounds is essential for formulation development, analytical method validation, and interpreting experimental data.

Comparative Physical Properties

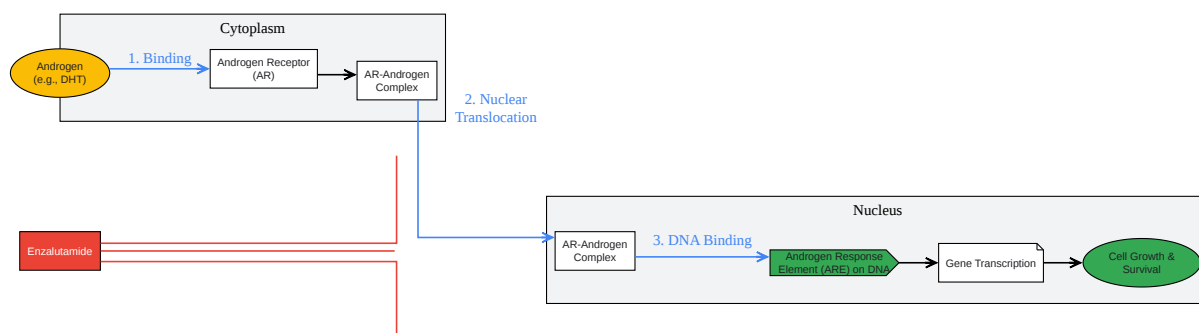
The following table summarizes the key physical and chemical properties of Enzalutamide and **Enzalutamide-d6**. Deuteration results in a predictable increase in molecular weight but has a negligible effect on other macroscopic physical properties such as melting point, solubility, and pKa under standard conditions.

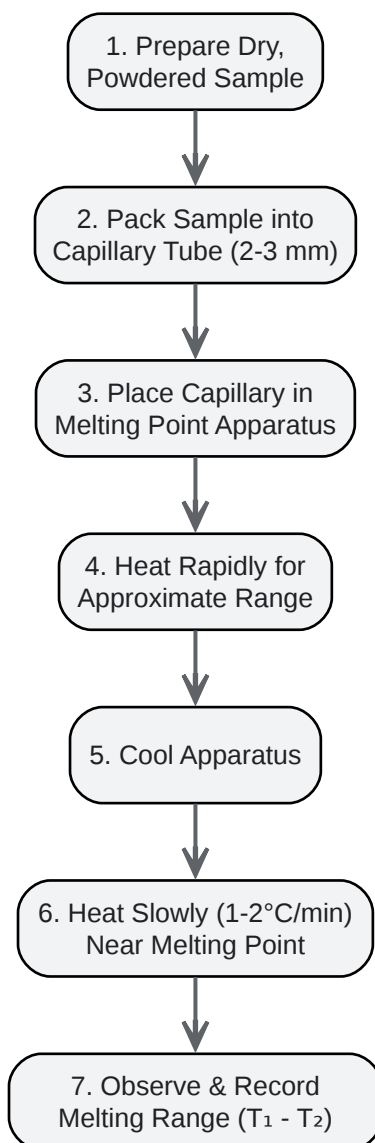
Property	Enzalutamide	Enzalutamide-d6
Appearance	White to off-white crystalline solid/powder[1][2][3]	Solid[4][5]
Molecular Formula	C ₂₁ H ₁₆ F ₄ N ₄ O ₂ S[2][6][7][8]	C ₂₁ H ₁₀ D ₆ F ₄ N ₄ O ₂ S[9][10]
Molecular Weight	464.44 g/mol [2][6][7][11][12][13]	470.47 g/mol [14][15]
Melting Point	196 - 201 °C[1][6][16][17]	No data available[4][5][18]
Water Solubility	Practically insoluble (~0.002 - 0.08 mg/mL)[1][2][3][11]	No data available
Organic Solvent Solubility	Soluble in DMSO (>25 mg/mL), DMF (~25 mg/mL); Freely soluble in acetonitrile; Slightly soluble in methanol[6][11][17][19]	Soluble in Methanol[10]
pKa	No pKa between pH 3-11[11]	No data available (Expected to be identical to Enzalutamide)
LogP	2.98 - 3.0[11][16]	3.6 (Computed)[20]

Enzalutamide's Mechanism of Action: Androgen Receptor Signaling Pathway

Enzalutamide exerts its therapeutic effect by comprehensively inhibiting the Androgen Receptor (AR) signaling pathway at multiple critical steps. This multi-faceted inhibition is key to its efficacy in castration-resistant prostate cancer, where the AR pathway often remains active despite low androgen levels.[21][22] The primary mechanisms are:

- **Competitive Inhibition of Androgen Binding:** Enzalutamide binds to the ligand-binding domain of the AR with high affinity, directly competing with androgens like dihydrotestosterone (DHT) and preventing receptor activation.[\[23\]](#)[\[24\]](#)[\[25\]](#)
- **Inhibition of Nuclear Translocation:** Upon activation, the AR typically translocates from the cytoplasm to the nucleus. Enzalutamide binding prevents this crucial step, sequestering the receptor in the cytoplasm.[\[21\]](#)[\[23\]](#)[\[25\]](#)
- **Impairment of DNA Binding and Transcription:** Should any AR reach the nucleus, Enzalutamide impairs its ability to bind to Androgen Response Elements (AREs) on the DNA, thereby preventing the transcription of target genes that promote cell proliferation and survival.[\[21\]](#)[\[24\]](#)[\[25\]](#)





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